

A Technical Guide to the Physical Characteristics of Mono-N-pentyl phthalate-d4

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Compound of Interest

Compound Name: *Mono-N-pentyl phthalate-3,4,5,6-D4*

Cat. No.: *B12404923*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of Mono-N-pentyl phthalate-d4 (M-N-pp-d4). This deuterated analog of Mono-N-pentyl phthalate is a critical internal standard for analytical and research applications, particularly in mass spectrometry-based quantification of its non-deuterated counterpart. Understanding its physical properties is essential for accurate sample preparation, method development, and interpretation of experimental results.

Core Physical and Chemical Data

Precise experimental data for several physical characteristics of Mono-N-pentyl phthalate-d4 are not extensively reported in publicly available literature. However, data from various suppliers and chemical databases, supplemented with information on the non-deuterated analog, provide a solid foundation for its use.

Property	Value	Source
Chemical Name	mono-n-Pentyl Phthalate-3,4,5,6-d4	[1][2]
Synonyms	2,3,4,5-Tetradeuterio-6-pentoxycarbonylbenzoic acid, 1,2-(Benzene-d4)dicarboxylic Acid 1-Pentyl Ester	[1]
CAS Number	1794756-28-7	[1][2]
Molecular Formula	C ₁₃ H ₁₂ D ₄ O ₄	[1][3][4]
Molecular Weight	240.29 g/mol	[1][3]
Physical State	Neat (solid) or in solution (e.g., methanol)	[1][2]
Purity	≥98% Chemical Purity, 99 atom % D	[1]
Storage	2-8°C Refrigerator	[4]
Solubility	Soluble in methanol.[2] Phthalate esters are generally soluble in organic solvents and sparingly soluble in water.[5]	

Experimental Protocols

Detailed experimental protocols for determining the physical characteristics of Mono-N-pentyl phthalate-d4 are not explicitly available. However, standard laboratory procedures for compounds of this nature would be employed.

Determination of Melting Point (Capillary Method)

The melting point of a solid substance is a key indicator of its purity. The capillary method is a common and reliable technique for this determination.

Principle: A small, finely powdered sample of the substance is packed into a thin-walled capillary tube, which is then heated in a controlled manner. The temperature at which the substance melts is observed and recorded.

Apparatus:

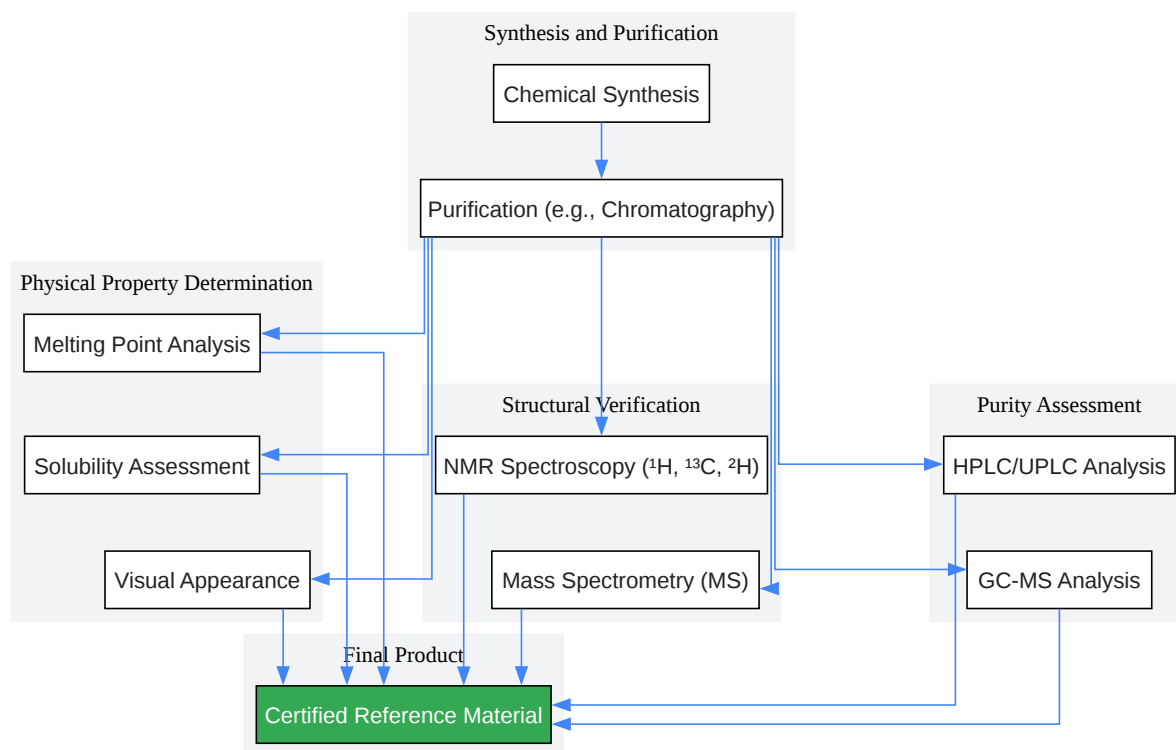
- Melting point apparatus with a heating block and a calibrated thermometer or digital temperature sensor.
- Glass capillary tubes (sealed at one end).
- Mortar and pestle.

Procedure:

- **Sample Preparation:** A small amount of Mono-N-pentyl phthalate-d4 is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample, and the tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is typically sufficient.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus. The temperature is increased at a steady rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a reference standard like Mono-N-pentyl phthalate-d4.



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Workflow for Reference Standard Characterization

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